

Personal protective equipment for handling Ethyl 4-hydroxy-3-methoxycinnamate

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Compound of Interest

Compound Name: Ethyl 4-hydroxy-3-methoxycinnamate

Cat. No.: B7884583

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Essential Safety and Handling Guide for Ethyl 4-hydroxy-3-methoxycinnamate

This guide provides crucial safety and logistical information for the handling and disposal of **Ethyl 4-hydroxy-3-methoxycinnamate** (also known as Ethyl ferulate), a compound frequently used in research and development. Adherence to these procedures is vital for ensuring a safe laboratory environment.

Chemical and Physical Properties

A summary of the key quantitative data for **Ethyl 4-hydroxy-3-methoxycinnamate** is presented below.

Property	Value
Molecular Formula	C ₁₂ H ₁₄ O ₄
Molecular Weight	222.24 g/mol
Appearance	Cream solid
Melting Point	56 - 65 °C (132.8 - 149 °F)[1][2]
Boiling Point	164 - 166 °C at 0.5 mmHg[1]

Hazard Identification and Personal Protective Equipment (PPE)

Ethyl 4-hydroxy-3-methoxycinnamate is classified as a skin and eye irritant. It may also cause respiratory irritation. Therefore, the use of appropriate personal protective equipment is mandatory.

Hazard	Required PPE
Skin Irritation	Chemical-resistant gloves (e.g., nitrile rubber), impervious protective clothing, lab coat.[3][4][5][6][7]
Eye Irritation	Safety glasses with side shields or chemical safety goggles.[3][4][5][6]
Respiratory Irritation	Use in a well-ventilated area. If dust generation is unavoidable, a NIOSH/MSHA-approved N95 dust mask or respirator is recommended.[1][4][7]

Standard Operating Procedure for Handling

Follow these step-by-step instructions for the safe handling of **Ethyl 4-hydroxy-3-methoxycinnamate**.

1. Engineering Controls:

- Always handle this chemical in a well-ventilated area.[3]
- For procedures with a high likelihood of dust generation, use a chemical fume hood.[5]
- Ensure a safety shower and eyewash station are readily accessible.[6]

2. Personal Protective Equipment (PPE) Donning:

- Before handling, put on a lab coat, chemical-resistant gloves, and safety goggles.[4][5][6]
- If weighing or transferring powder and dust may be generated, wear an N95 respirator.[1]

3. Handling and Use:

- Avoid contact with skin, eyes, and clothing.
- Minimize the creation of dust.[\[3\]](#)[\[4\]](#)
- Do not eat, drink, or smoke in the laboratory.
- After handling, wash hands and any exposed skin thoroughly with soap and water.[\[3\]](#)

4. Storage:

- Store in a tightly closed container in a cool, dry, and well-ventilated area.[\[2\]](#)[\[4\]](#)
- Protect from light.
- Keep away from incompatible materials such as strong oxidizing agents.[\[2\]](#)

Emergency Procedures

Immediate and appropriate responses to emergencies are critical.

First Aid Measures:

Exposure Route	First Aid Protocol
Skin Contact	Immediately remove contaminated clothing. Wash the affected area with plenty of soap and water for at least 15 minutes. If skin irritation persists, seek medical attention. [5]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention. [5]
Inhalation	Move the person to fresh air. If breathing is difficult, provide oxygen. If not breathing, give artificial respiration. Seek medical attention if you feel unwell. [4] [5]
Ingestion	Do NOT induce vomiting. Wash out the mouth with water. Never give anything by mouth to an unconscious person. Seek medical attention. [4] [5]

Spill Response:

In the event of a spill, follow these steps:

- Evacuate non-essential personnel from the area.
- Wear appropriate PPE, including respiratory protection.
- Avoid generating dust.
- Carefully sweep up the spilled solid material.
- Collect the material in a clean, dry, and labeled container for disposal.[\[3\]](#)[\[5\]](#)
- Clean the spill area thoroughly.

Disposal Plan

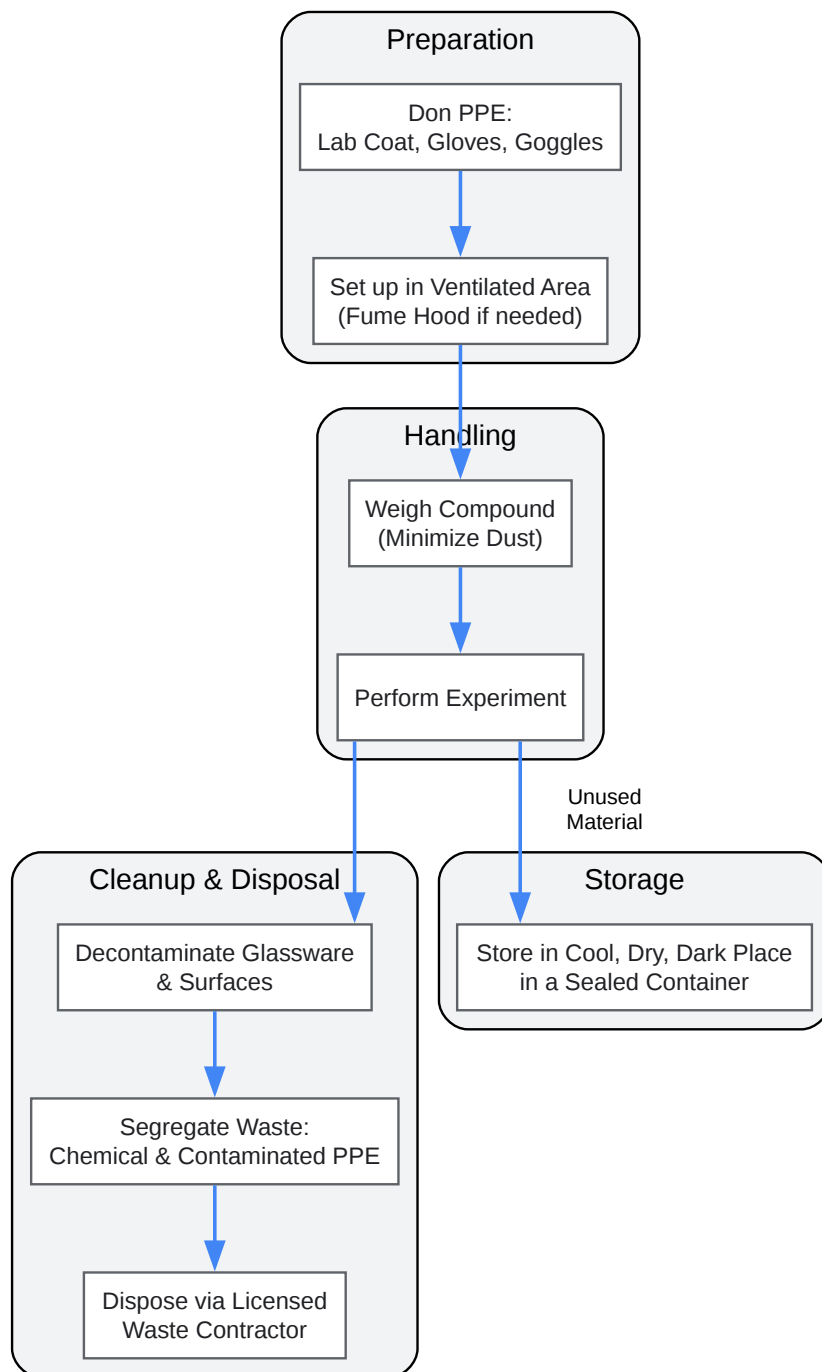
Dispose of **Ethyl 4-hydroxy-3-methoxycinnamate** and any contaminated materials in accordance with all applicable local, state, and federal regulations.

- Waste Chemical: Unused or waste **Ethyl 4-hydroxy-3-methoxycinnamate** should be considered chemical waste.
- Contaminated Materials: Any materials that have come into contact with the chemical, such as gloves, paper towels, and weighing papers, must also be disposed of as chemical waste.
- Disposal Procedure:
 - Place the waste chemical and contaminated materials into a clearly labeled, sealed container.
 - Arrange for disposal through a licensed waste disposal company. Do not dispose of down the drain or in regular trash.

Experimental Workflow Diagram

The following diagram illustrates the standard workflow for handling **Ethyl 4-hydroxy-3-methoxycinnamate** in a laboratory setting.

Workflow for Handling Ethyl 4-hydroxy-3-methoxycinnamate



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Caption: Standard laboratory workflow for **Ethyl 4-hydroxy-3-methoxycinnamate**.

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